

physical and chemical properties of 2,7-Dideacetoxytaxinine J

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Compound of Interest

Compound Name: 2,7-Dideacetoxytaxinine J

Cat. No.: B14110281

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An In-depth Technical Guide to 2,7-Dideacetoxytaxinine J

This technical guide provides a comprehensive overview of the known physical and chemical properties of **2,7-Dideacetoxytaxinine J**, a member of the taxane diterpenoid family of natural products. This document is intended for researchers, scientists, and drug development professionals interested in the chemistry and potential applications of this compound.

Chemical Identity and Physical Properties

2,7-Dideacetoxytaxinine J is a complex diterpenoid that has been isolated from the heartwood of *Taxus cuspidata*.^[1] While detailed experimental data on its physical properties are limited, this section summarizes the available information.

Table 1: Chemical Identifiers for **2,7-Dideacetoxytaxinine J**

Identifier	Value
CAS Number	115810-14-5

It is important to note that a thorough investigation of the physical and chemical properties of **2,7-Dideacetoxytaxinine J** has not been extensively reported in the scientific literature.

Table 2: Physical and Chemical Properties of **2,7-Dideacetoxytaxinine J**

Property	Value	Source
Molecular Formula	Not explicitly found	Inferred from taxane structure
Molecular Weight	Not explicitly found	Inferred from taxane structure
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]

Experimental Protocols

Detailed experimental protocols for the specific isolation and characterization of **2,7-Dideacetoxytaxinine J** are not readily available. However, this section outlines a general methodology for the extraction and analysis of taxane diterpenoids from *Taxus* species, which would be applicable.

General Isolation and Purification of Taxane Diterpenoids

The isolation of taxanes from *Taxus* plant material is a multi-step process involving extraction and chromatography.

A generalized workflow for the isolation and purification of taxane diterpenoids.

Methodology:

- **Extraction:** The dried and ground plant material, such as the heartwood of *Taxus cuspidata*, is extracted with a polar solvent like methanol or ethanol.
- **Solvent Partitioning:** The resulting crude extract is concentrated and then partitioned between an aqueous phase and an immiscible organic solvent, such as dichloromethane, to

separate compounds based on their polarity.

- **Chromatographic Separation:** The organic phase, containing the taxanes, is subjected to a series of chromatographic steps. This typically begins with column chromatography on a stationary phase like silica gel.
- **High-Performance Liquid Chromatography (HPLC):** Further purification is achieved using preparative HPLC, which allows for the separation of closely related taxane analogues.

Structural Elucidation

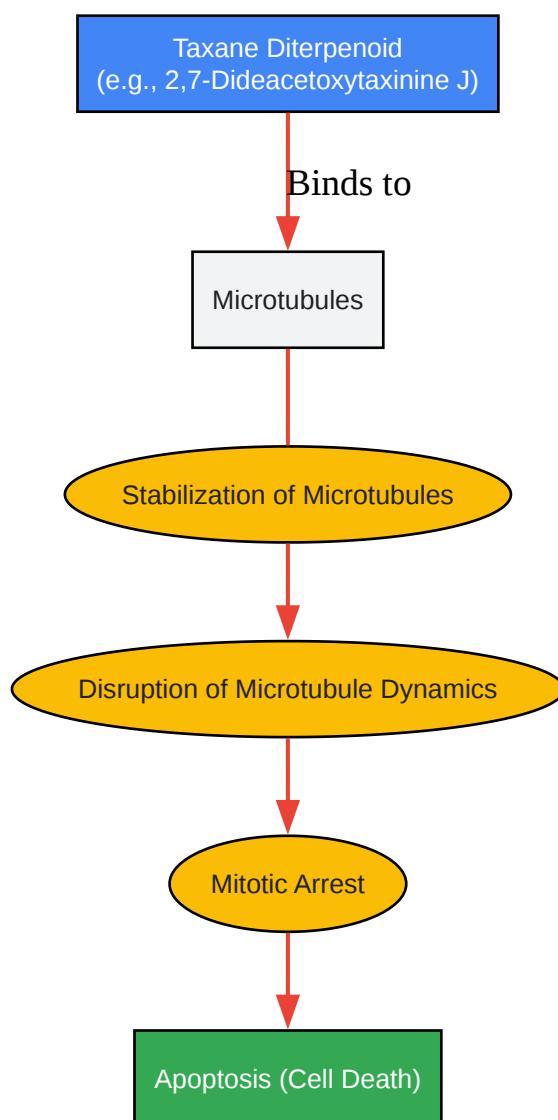
The definitive identification of **2,7-Dideacetoxytaxinine J** and other taxanes relies on modern spectroscopic techniques.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Both 1D (^1H and ^{13}C) and 2D NMR (e.g., COSY, HSQC, HMBC) experiments are crucial for determining the complex carbon skeleton and stereochemistry of taxane diterpenoids.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry is used to determine the exact molecular weight and elemental composition of the isolated compounds.

Biological Activity and Signaling Pathways

Specific biological activity and signaling pathway information for **2,7-Dideacetoxytaxinine J** is not available in the current scientific literature. However, as a member of the taxane family, its mechanism of action is likely related to the well-established anticancer properties of other taxanes like paclitaxel and docetaxel.

Taxanes are known to act as mitotic inhibitors by stabilizing microtubules. This disruption of microtubule dynamics leads to the arrest of the cell cycle and ultimately induces apoptosis in cancer cells.



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The general mechanism of action for taxane diterpenoids as anticancer agents.

Conclusion

2,7-Dideacetoxytaxinine J is a naturally occurring taxane diterpenoid with a defined chemical structure and known solubility in several organic solvents. However, a comprehensive profile of its physical properties, as well as its specific biological activities, remains to be fully elucidated. The general protocols for the isolation and characterization of taxanes provide a framework for future research into this compound. Further investigation is warranted to determine its potential pharmacological significance, building upon the well-established therapeutic importance of the taxane family.

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References

- 1. 2,7-Dideacetoxytaxinine J | CAS:115810-14-5 | Manufacturer ChemFaces [chemfaces.com]
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